

Cinnamylamine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cinnamylamine

CAS No.: 4335-60-8

Cat. No.: B1233655

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Abstract

Cinnamylamine, a primary aromatic amine, serves as a versatile building block in organic synthesis and holds significant potential in the development of novel therapeutic agents. This technical guide provides an in-depth exploration of the chemical and physical properties of **cinnamylamine**, offering a critical resource for researchers, chemists, and professionals in the field of drug discovery and development. The document elucidates the compound's structural characteristics, physicochemical parameters, and spectral properties. Furthermore, it details established synthetic methodologies, explores its chemical reactivity, and discusses its applications as a precursor in the synthesis of pharmacologically active molecules. Safety considerations and handling protocols are also addressed to ensure its effective and responsible use in a laboratory setting.

Introduction

Cinnamylamine, systematically known as (E)-3-phenylprop-2-en-1-amine, is an organic compound characterized by a phenyl group attached to a propenylamine moiety.^[1] Its unique

structure, combining an aromatic ring, a reactive double bond, and a primary amine group, makes it a valuable intermediate in a variety of chemical transformations.^[2] This guide aims to provide a comprehensive overview of its fundamental properties and practical applications, with a focus on empowering researchers to leverage its full potential in their scientific endeavors.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **cinnamylamine** is paramount for its effective use in research and synthesis. These properties dictate its behavior in different solvents, its reactivity, and the appropriate conditions for its storage and handling.

Identification and Nomenclature

- IUPAC Name: (E)-3-phenylprop-2-en-1-amine^[1]^[3]
- Common Names: **Cinnamylamine**, 3-Phenyl-2-propen-1-amine^[3]
- CAS Number: 4335-60-8 (for the (E)-isomer)^[1]
- Molecular Formula: C₉H₁₁N^[1]^[3]
- Molecular Weight: 133.19 g/mol ^[1]^[3]

The "(E)-" designation in the IUPAC name specifies the trans configuration of the double bond, which is the more stable and common isomer.

Physicochemical Data

The physical and chemical properties of **cinnamylamine** are summarized in the table below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2]
Odor	Aromatic	[2]
Melting Point	13.00 °C (286.15 K)	[2]
Boiling Point	225.00 °C (498.15 K) at 760 mmHg	[2][4]
Density	0.9760 g/cm ³	[2]
Flash Point	105.4 °C	[4]
Solubility	Slightly soluble in water. Soluble in organic solvents like ethanol and acetone.	[2]

The solubility profile of **cinnamylamine** is dictated by the interplay between its polar amine group, which can participate in hydrogen bonding, and its nonpolar phenyl and alkenyl components.[2] This dual nature allows for its miscibility with a range of organic solvents.

Spectral Characterization

Spectroscopic data is crucial for the unambiguous identification and purity assessment of **cinnamylamine**.

- Infrared (IR) Spectroscopy: The IR spectrum of **cinnamylamine** would be expected to show characteristic absorption bands for the N-H stretching of the primary amine (around 3300-3400 cm⁻¹), C-H stretching of the aromatic ring and alkene (around 3000-3100 cm⁻¹), C=C stretching of the alkene and aromatic ring (around 1600-1650 cm⁻¹), and N-H bending (around 1590-1650 cm⁻¹).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would provide distinct signals for the aromatic protons, the vinyl protons of the double bond (with a characteristic large coupling constant

for the trans configuration), the methylene protons adjacent to the amine, and the amine protons themselves.

- ^{13}C NMR: The carbon NMR spectrum would show distinct peaks for the carbons of the phenyl group, the two carbons of the double bond, and the carbon atom bonded to the nitrogen.
- Mass Spectrometry (MS): Mass spectrometry would show a molecular ion peak corresponding to the molecular weight of **cinnamylamine** (133.19 g/mol). Fragmentation patterns would likely involve the loss of the amino group and cleavage of the propenyl chain.

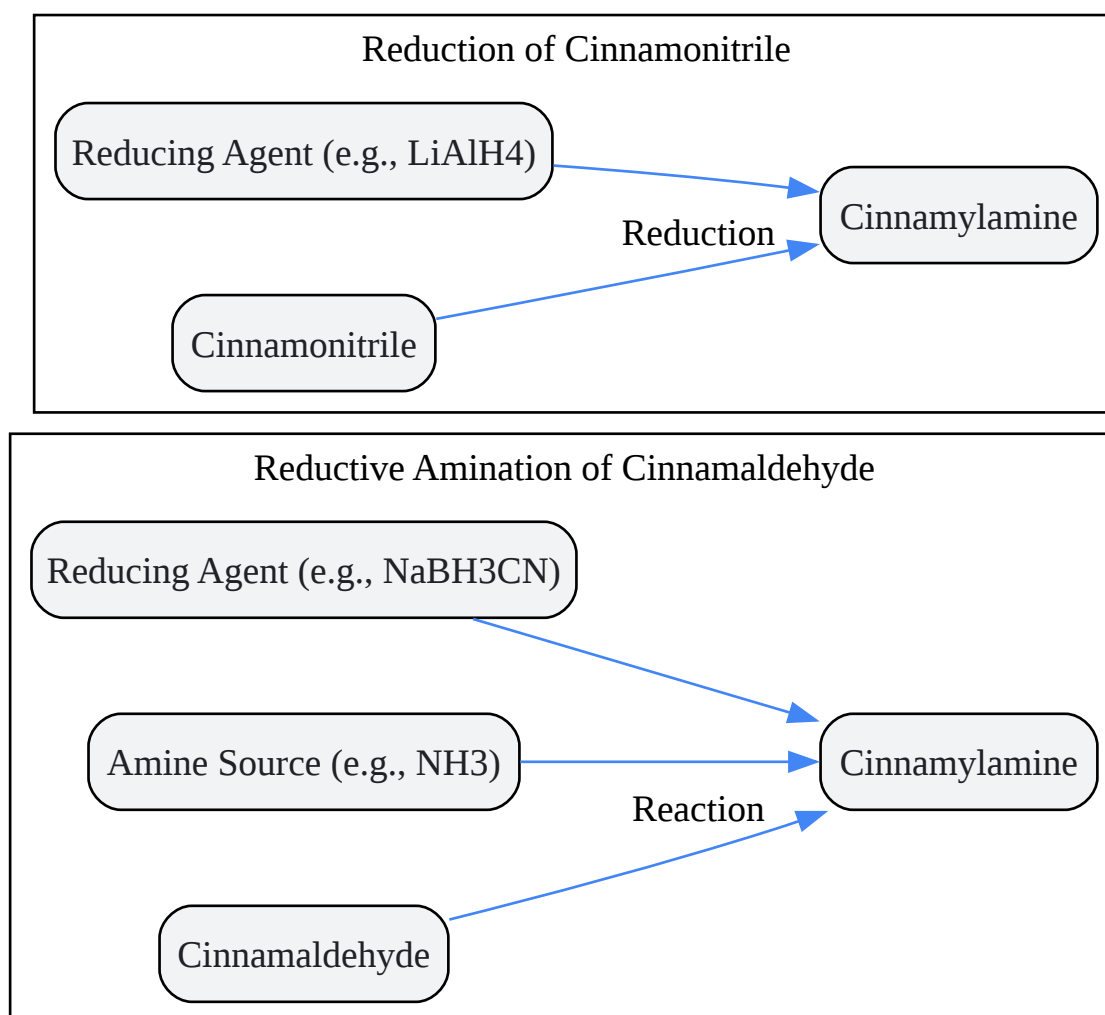
Synthesis of Cinnamylamine

Several synthetic routes to **cinnamylamine** have been established, ranging from classical chemical methods to modern biocatalytic approaches. The choice of method often depends on factors such as desired scale, purity requirements, and environmental considerations.

Chemical Synthesis

Traditional chemical synthesis of **cinnamylamine** often involves the reduction of cinnamaldehyde or cinnamionitrile.^[5]

Workflow for Chemical Synthesis of **Cinnamylamine**



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Caption: Chemical synthesis routes to **cinnamylamine**.

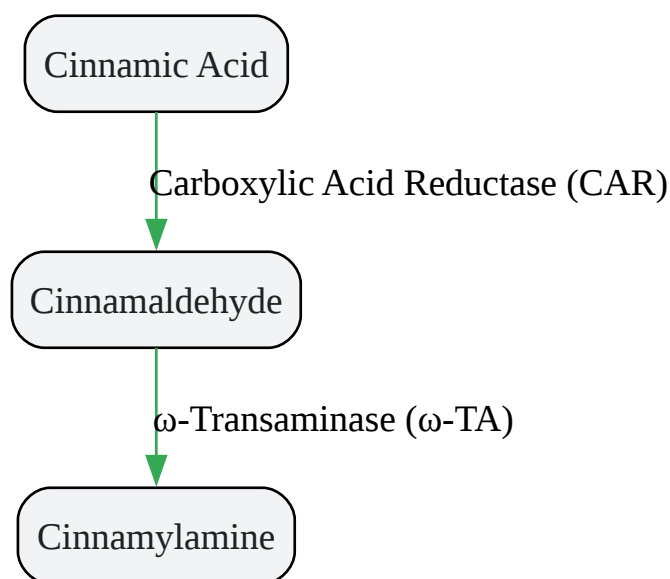
Another significant method is the Mizoroki-Heck reaction, which can be used to form substituted **cinnamylamines** from aryl halides and alkenes in the presence of a palladium catalyst.[1][6][7]

Biosynthesis

Recent advancements in metabolic engineering have enabled the biosynthesis of **cinnamylamine** in microorganisms like *Escherichia coli*. [1][5] This approach offers a more sustainable alternative to chemical synthesis, often operating under milder conditions. The

biosynthetic pathway typically involves the conversion of cinnamic acid to cinnamaldehyde, followed by a transamination reaction.[5]

Biosynthetic Pathway of **Cinnamylamine** in Engineered E. coli



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Caption: A simplified biosynthetic pathway for **cinnamylamine**.

Key enzymes in this pathway include carboxylic acid reductase (CAR) and ω -transaminase (ω -TA).[5] The efficiency of this process can be enhanced by optimizing enzyme expression, cofactor availability, and fermentation conditions.[5][8]

Chemical Reactivity and Applications

The presence of the amine group, the double bond, and the aromatic ring endows **cinnamylamine** with a rich and versatile chemical reactivity.

Key Reactions

- **N-Alkylation and N-Acylation:** The primary amine group readily undergoes alkylation and acylation reactions to form secondary and tertiary amines, and amides, respectively.
- **Addition Reactions to the Double Bond:** The alkene moiety can participate in various addition reactions, such as hydrogenation, halogenation, and epoxidation.

- Oxidation: **Cinnamylamine** can be oxidized, for instance, by monoamine oxidase enzymes.
[1]
- Palladium-Catalyzed Cross-Coupling Reactions: As a substrate in reactions like the Mizoroki-Heck reaction, it can be further functionalized.[1][6]

Applications in Drug Development

Cinnamylamine is a valuable precursor for the synthesis of a range of biologically active molecules.[2] A notable application is in the preparation of Tranylcypromine, a monoamine oxidase (MAO) inhibitor used as an antidepressant and anxiolytic agent.[9][10] Its derivatives have also been investigated for potential antimicrobial and neuroprotective properties.[1][2]

Safety and Handling

Cinnamylamine should be handled with appropriate safety precautions in a laboratory setting.

- Hazards: It is harmful if swallowed and causes skin and serious eye irritation.[1][11] It may also cause respiratory irritation.[1][11]
- Precautions: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. For long-term storage, it is recommended to keep it at -20°C, desiccated.[9]

Conclusion

Cinnamylamine is a compound of significant interest to the scientific community, particularly in the realms of organic synthesis and medicinal chemistry. Its well-defined chemical and physical properties, coupled with its versatile reactivity and accessibility through both chemical and biological synthetic routes, position it as a key intermediate for the development of new materials and therapeutic agents. This guide provides a foundational understanding of **cinnamylamine**, intended to facilitate its effective and safe utilization in research and development.

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